

# 9-PAHSA-d4 chemical structure and properties

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## Compound of Interest

Compound Name: 9-PAHSA-d4

Cat. No.: B8049558

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## An In-depth Technical Guide to 9-PAHSA-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **9-PAHSA-d4**, a deuterated analog of the bioactive lipid 9-PAHSA. It covers the chemical structure, physicochemical properties, biological significance of the parent compound, and the primary application of the deuterated form as an internal standard in quantitative analysis. Detailed experimental methodologies and signaling pathway diagrams are included to support advanced research and development.

## Introduction to 9-PAHSA and its Deuterated Analog

9-PAHSA (Palmitic acid-9-hydroxy-stearic acid) is an endogenous lipid belonging to the class of branched Fatty Acid Esters of Hydroxy Fatty Acids (FAHFAs)[1][2]. These lipids have emerged as significant signaling molecules with beneficial effects on glucose metabolism and immune function[3]. 9-PAHSA, specifically, is one of the most abundant FAHFA isomers found in human serum and adipose tissue and its levels are correlated with insulin sensitivity[1][4]. Reduced levels of 9-PAHSA are observed in insulin-resistant humans, highlighting its potential as a therapeutic target for metabolic diseases.

**9-PAHSA-d4** is a stable, isotopically labeled version of 9-PAHSA, where four hydrogen atoms have been replaced by deuterium. This substitution results in a molecule that is chemically identical to 9-PAHSA but has a higher molecular weight. Due to this mass difference, **9-PAHSA-d4** is an ideal internal standard for quantitative mass spectrometry-based assays,

enabling precise and accurate measurement of endogenous 9-PAHSA levels in biological matrices.

## Chemical Structure and Physicochemical Properties

9-PAHSA is formed by the esterification of palmitic acid to the hydroxyl group of 9-hydroxy stearic acid. In **9-PAHSA-d4**, the four deuterium atoms are located on the stearic acid chain at positions 7, 7', 8, and 8'.

Table 1: Physicochemical Properties of **9-PAHSA-d4**

Property	Value	Reference
Formal Name	9-[(1-oxohexadecyl)oxy-7,7',8,8'-d4]-octadecanoic acid	
CAS Number	2704278-85-1	
Molecular Formula	C <sub>34</sub> H <sub>62</sub> D <sub>4</sub> O <sub>4</sub>	
Formula Weight	542.9 g/mol	
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )	
Formulation	A solution in methyl acetate	

Table 2: Physicochemical Properties of 9-PAHSA (Non-deuterated)

Property	Value	Reference
Formal Name	9-[(1-oxohexadecyl)oxy]-octadecanoic acid	
CAS Number	1481636-31-0	
Molecular Formula	C <sub>34</sub> H <sub>66</sub> O <sub>4</sub>	
Formula Weight	538.9 g/mol	
Melting Point	33.5 °C	
Formulation	A solid or in solution	

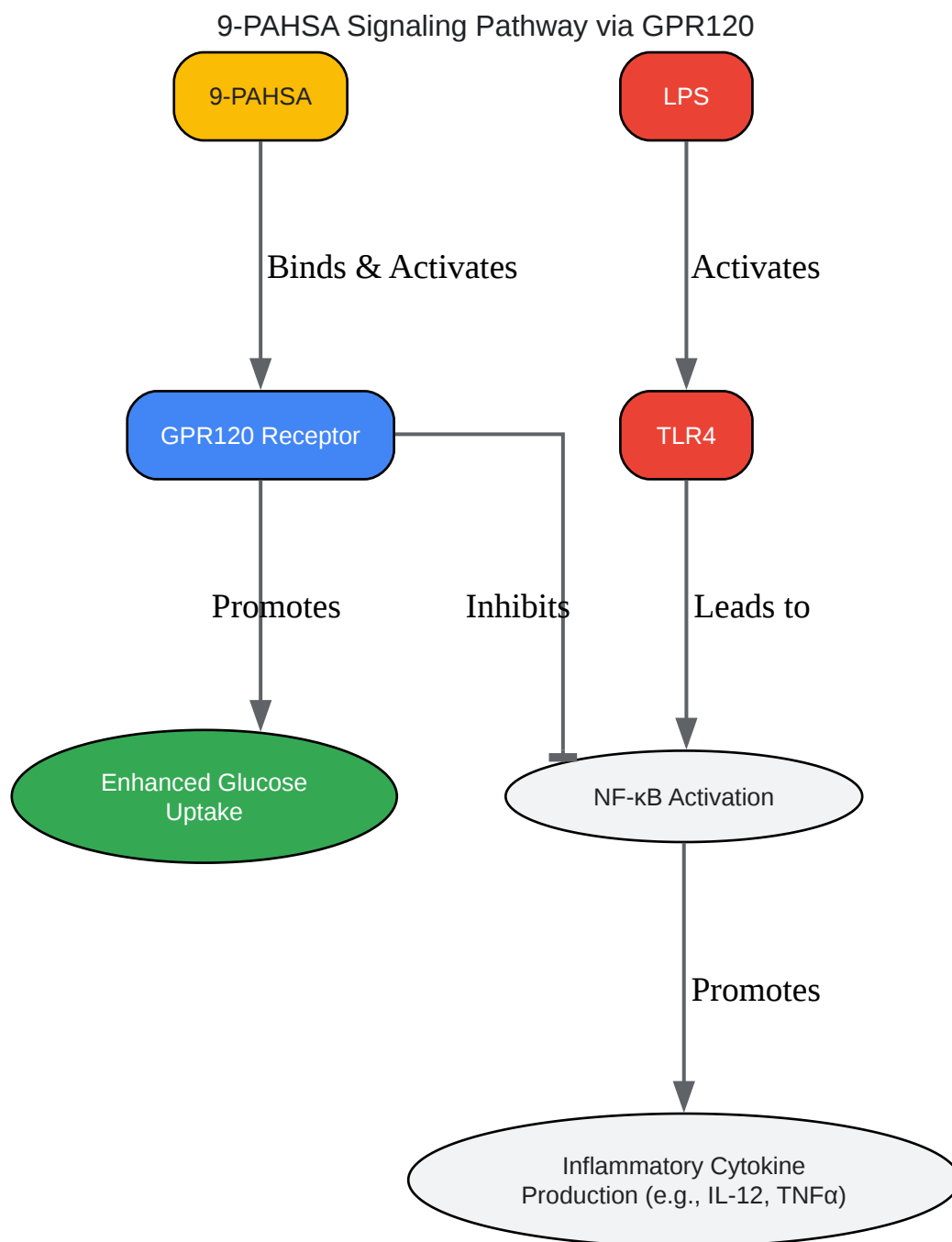
Table 3: Solubility Data for 9-PAHSA and **9-PAHSA-d4**

Solvent	Solubility	Reference
DMF	20 mg/mL	
DMSO	15 mg/mL	
Ethanol	20 mg/mL	
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	

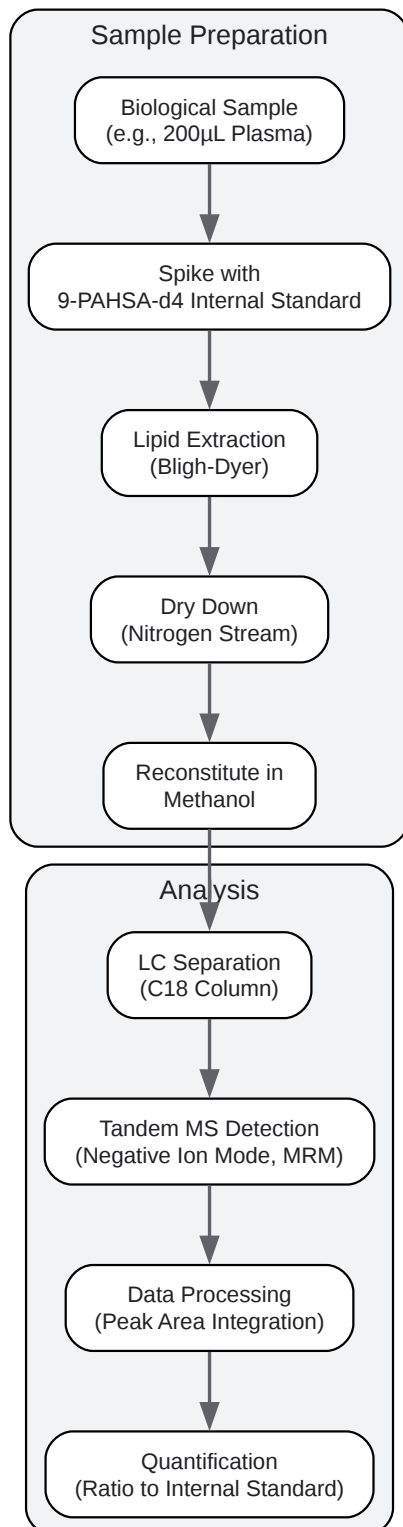
## Biological Activity and Signaling Pathways of 9-PAHSA

9-PAHSA exhibits significant anti-diabetic and anti-inflammatory properties. It has been shown to improve glucose tolerance, enhance insulin secretion, and increase insulin-stimulated glucose uptake. These effects are primarily mediated through its interaction with G-protein-coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4).

Upon binding to GPR120, 9-PAHSA initiates a signaling cascade that can lead to various cellular responses. One of the key anti-inflammatory mechanisms is the inhibition of the lipopolysaccharide (LPS)-induced inflammatory pathway. Activation of GPR120 by 9-PAHSA can suppress the activation of NF- $\kappa$ B, a critical transcription factor for inflammatory cytokine production. This leads to a reduction in the secretion of pro-inflammatory cytokines, thereby attenuating inflammation. Additionally, 9-PAHSA has been found to promote the "browning" of white adipose tissue, which increases thermogenesis and may counteract obesity.



## LC-MS/MS Quantification Workflow

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